

Preclinical Efficacy of A-966492: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: A-966492

Cat. No.: B15586565

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

A-966492 is a potent, orally bioavailable small molecule inhibitor of Poly(ADP-ribose) polymerase (PARP) enzymes, specifically targeting PARP-1 and PARP-2.^{[1][2][3][4]} These enzymes are critical components of the DNA damage response (DDR) pathway, playing a key role in the repair of single-strand DNA breaks (SSBs). By inhibiting PARP, **A-966492** disrupts the repair of SSBs, which can lead to the formation of cytotoxic double-strand breaks (DSBs) during DNA replication. This mechanism of action forms the basis of its anti-tumor activity, particularly in cancers with deficiencies in homologous recombination repair (HRR), such as those with BRCA1/2 mutations. This technical guide provides a comprehensive overview of the preclinical efficacy of **A-966492** in various animal models, detailing its potency, in vivo activity, and the experimental protocols utilized in these seminal studies.

Core Efficacy Data

The preclinical development of **A-966492** has demonstrated its significant potential as an anti-cancer agent, both as a monotherapy and in combination with DNA-damaging agents.

In Vitro Potency

A-966492 exhibits high potency against its target enzymes, PARP-1 and PARP-2. The inhibitory activity has been quantified through enzymatic and cell-based assays.

Parameter	Value	Enzyme/Cell Line	Reference
Ki (Inhibition Constant)	1 nM	PARP-1	[1] [2] [3] [4]
1.5 nM	PARP-2	[1] [3] [4]	
EC50 (Half maximal effective concentration)	1 nM	C41 Whole Cell Assay	[1] [2]

In Vivo Efficacy in Murine Models

The anti-tumor effects of **A-966492** have been evaluated in syngeneic and xenograft mouse models, demonstrating significant tumor growth inhibition.

B16F10 Murine Melanoma Model (in combination with Temozolomide - TMZ)

Treatment Group	Dosing Regimen	Tumor Growth Inhibition (%)	Reference
A-966492 + TMZ	Specific dosing to be detailed in primary literature	Dose-dependent enhancement of TMZ efficacy	[1] [2]

MX-1 Human Breast Cancer Xenograft Model (BRCA1-deficient)

Treatment Group	Dosing Regimen	Tumor Growth Inhibition (%)	Reference
A-966492 (monotherapy)	100 mg/kg/day	46	[2]
A-966492 (monotherapy)	200 mg/kg/day	92	
A-966492 + Carboplatin	Specific dosing to be detailed in primary literature	Significant enhancement of carboplatin efficacy	

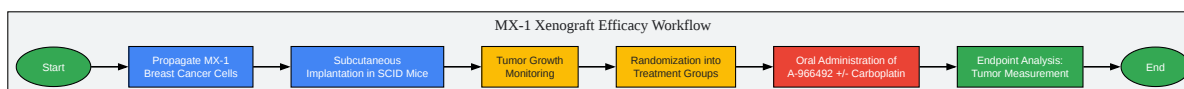
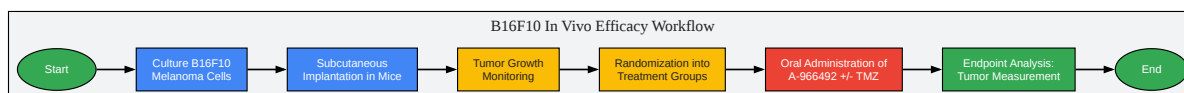
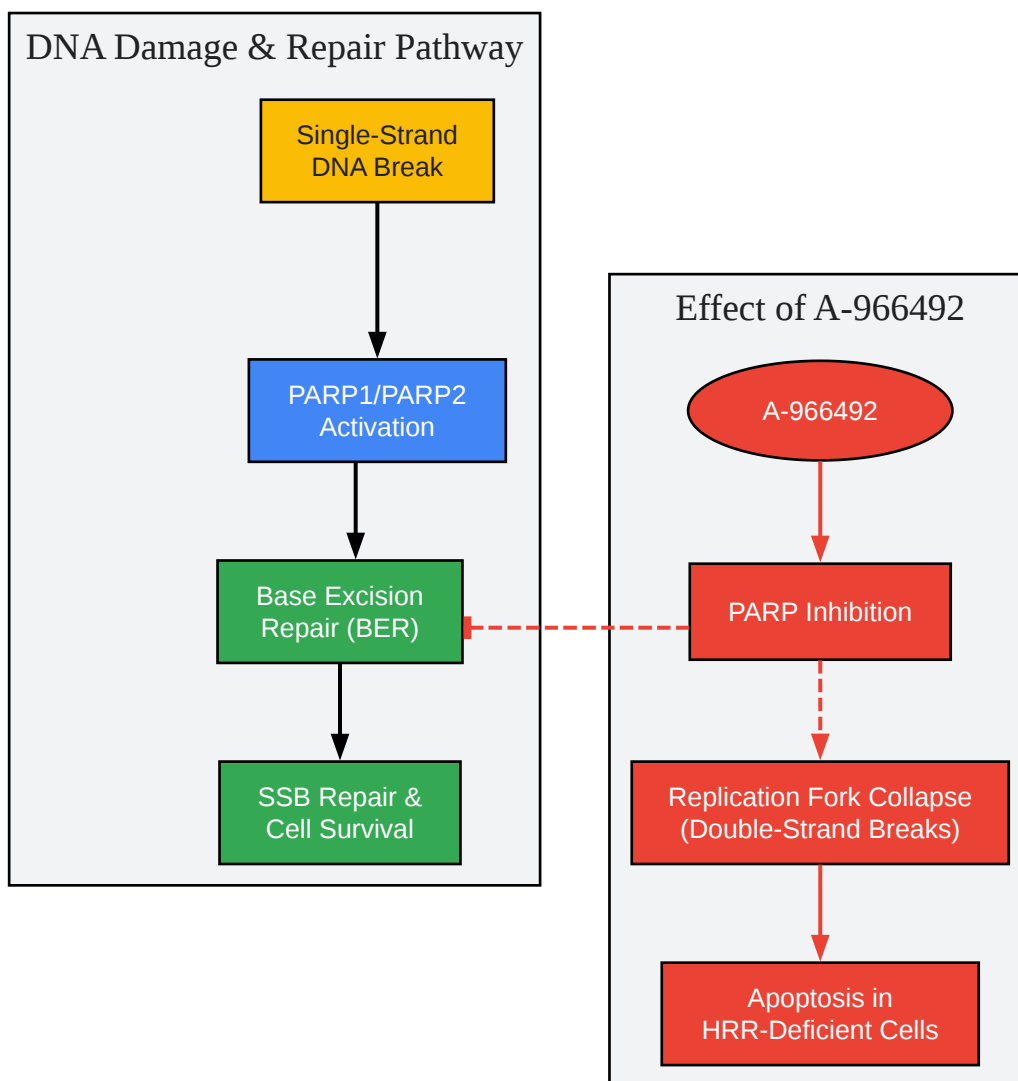
Pharmacokinetics

A-966492 has shown favorable pharmacokinetic properties across multiple species, a critical factor for its development as an oral therapeutic.

Species	Oral Bioavailability (%)	Half-life (hours)	Reference
Sprague-Dawley Rats	34-72	1.7-1.9	[1]
Beagle Dogs	34-72	1.7-1.9	[1]
Cynomolgus Monkeys	34-72	1.7-1.9	[1]

Signaling Pathway and Mechanism of Action

A-966492's primary mechanism of action is the inhibition of PARP1 and PARP2, which are central to the Base Excision Repair (BER) pathway for single-strand DNA breaks.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
- [2. Optimization of phenyl-substituted benzimidazole carboxamide poly\(ADP-ribose\) polymerase inhibitors: identification of \(S\)-2-\(2-fluoro-4-\(pyrrolidin-2-yl\)phenyl\)-1H-benzimidazole-4-carboxamide \(A-966492\), a highly potent and efficacious inhibitor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. apexbt.com \[apexbt.com\]](https://www.apexbt.com)
- [4. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [Preclinical Efficacy of A-966492: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15586565/docs#preclinical-efficacy-of-a-966492-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b15586565/docs#preclinical-efficacy-of-a-966492-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)